

Mass Spectrometry Analysis of Methyl 3-(cyclopentyloxy)-4-methoxybenzoate: An Application Note

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Compound of Interest

Compound Name: *Methyl 3-(cyclopentyloxy)-4-methoxybenzoate*
CAS No.: 154464-24-1
Cat. No.: B121718

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Abstract

This application note provides a comprehensive guide to the mass spectrometric analysis of **Methyl 3-(cyclopentyloxy)-4-methoxybenzoate**, a compound of interest in drug development and chemical research. Detailed protocols for sample preparation, liquid chromatography-tandem mass spectrometry (LC-MS/MS) analysis using electrospray ionization (ESI), and data interpretation are presented. A plausible fragmentation pathway of the target molecule under collision-induced dissociation (CID) is proposed and visualized. This guide is intended for researchers, scientists, and drug development professionals seeking to develop robust analytical methods for the characterization of similar small aromatic ester compounds.

Introduction

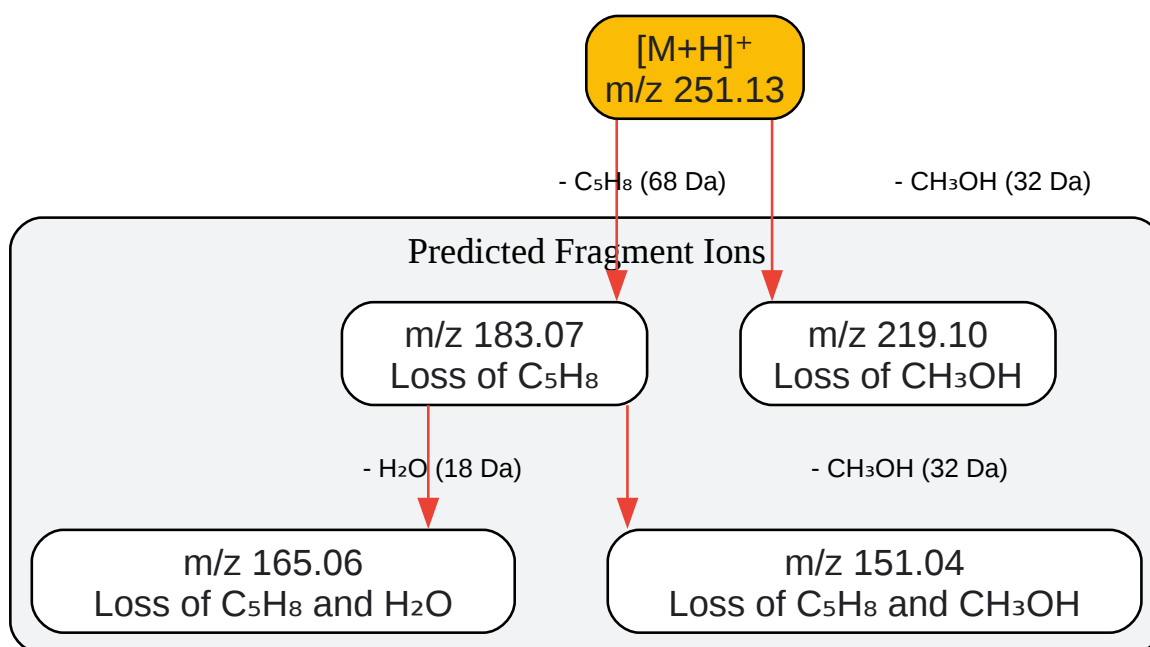
Methyl 3-(cyclopentyloxy)-4-methoxybenzoate (C₁₄H₁₈O₄, Molar Mass: 250.29 g/mol) is a substituted aromatic ester with potential applications in medicinal chemistry and materials science.^[1] Accurate and reliable analytical methods are crucial for its identification,

quantification, and structural elucidation in various matrices. Mass spectrometry (MS), particularly when coupled with liquid chromatography (LC), offers unparalleled sensitivity and specificity for the analysis of such small molecules.^[2]

This application note details a systematic approach to the analysis of **Methyl 3-(cyclopentyloxy)-4-methoxybenzoate** using LC-MS/MS with electrospray ionization (ESI). ESI is a soft ionization technique that is well-suited for polar and thermally labile molecules, typically generating protonated molecules $[M+H]^+$ with minimal in-source fragmentation.^[3] Subsequent fragmentation of the precursor ion using collision-induced dissociation (CID) in the gas phase provides valuable structural information.^[4] The protocols and methodologies described herein are designed to be adaptable to a range of modern mass spectrometry platforms.

Experimental Workflow

The overall experimental workflow for the analysis of **Methyl 3-(cyclopentyloxy)-4-methoxybenzoate** is depicted below. This process begins with sample preparation to ensure compatibility with the LC-MS/MS system, followed by chromatographic separation, ionization, and mass analysis.



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Sources

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- 2. ijsdr.org [ijsdr.org]
- 3. Electrospray ionization - Wikipedia [en.wikipedia.org]
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